

# What are the physical and chemical properties of Chloromethyl Ethyl Carbonate?

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## Compound of Interest

Compound Name: Chloromethyl Ethyl Carbonate

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## Chloromethyl Ethyl Carbonate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Chloromethyl ethyl carbonate** (CMEC) is a reactive organic compound of significant interest in pharmaceutical and chemical synthesis. Its bifunctional nature, incorporating both a reactive chloromethyl group and an ethyl carbonate moiety, makes it a versatile reagent and an important intermediate. This document provides an in-depth overview of the known physical and chemical properties of **Chloromethyl Ethyl Carbonate**, detailed experimental protocols for property determination and synthesis, and a summary of its chemical reactivity and safety considerations. All quantitative data is presented in structured tables for clarity and ease of comparison.

### Chemical Identity and Structure

- IUPAC Name: **chloromethyl ethyl carbonate**
- CAS Number: 35179-98-7[1]
- Molecular Formula:  $C_4H_7ClO_3$ [1]

- Molecular Weight: 138.55 g/mol [1]
- Canonical SMILES: CCOC(=O)OCCI
- InChI Key: RTFGZMKXMSDULM-UHFFFAOYSA-N[1]

## Physical Properties

**Chloromethyl ethyl carbonate** is a colorless and transparent liquid at room temperature.[2] A summary of its key physical properties is provided in Table 1.

Table 1: Physical Properties of **Chloromethyl Ethyl Carbonate**

Property	Value	Reference(s)
Appearance	Colorless and transparent liquid	[2]
Density	$1.2 \pm 0.1$ g/cm <sup>3</sup>	[3]
Boiling Point	$135.1 \pm 23.0$ °C at 760 mmHg	[3]
Flash Point	$47.5 \pm 21.6$ °C	[3]
Refractive Index	1.414	[3]
Vapor Pressure	$7.8 \pm 0.2$ mmHg at 25°C	[3]
Solubility	Sparingly soluble in water. Soluble in organic solvents.	[4]

## Chemical Properties and Reactivity

### 3.1. Stability

**Chloromethyl ethyl carbonate** is stable under normal storage conditions.[5] It should be stored in a cool, dry place away from sources of ignition.[6]

### 3.2. Reactivity

The reactivity of **chloromethyl ethyl carbonate** is primarily dictated by the presence of the chloromethyl group, which is susceptible to nucleophilic substitution reactions. This makes it a useful reagent for introducing the ethoxycarbonyloxymethyl group onto various nucleophiles, such as alcohols, phenols, and amines. This reactivity is leveraged in the synthesis of prodrugs to enhance the bioavailability of parent drug molecules. For instance, it is used in the preparation of hepatitis C virus NS3 protease inhibitors and PMPA prodrugs with antiretroviral activity.[7]

### 3.3. Hydrolysis

While specific data on the hydrolysis of **chloromethyl ethyl carbonate** is not readily available, similar compounds with chloromethyl groups can undergo hydrolysis, potentially accelerated by microwave irradiation, to yield the corresponding hydroxymethyl compounds.[8]

### 3.4. Thermal Decomposition

At elevated temperatures, **chloromethyl ethyl carbonate** may emit toxic fumes.[9] The thermal decomposition of organic carbonates can be complex, potentially leading to the formation of various smaller molecules and oligomers.[10][11]

## Experimental Protocols

### 4.1. Synthesis of Chloromethyl Ethyl Carbonate

A representative experimental protocol for the synthesis of **chloromethyl ethyl carbonate** is as follows:[4]

- **Reaction Setup:** Combine chloromethyl chloroformate (19 mL) and dichloromethane (300 mL) in a reaction vessel and cool the mixture in an ice bath.
- **Addition of Reagents:** Prepare a solution of ethanol (11.7 mL) and triethylamine (30.7 mL) in dichloromethane (100 mL). Add this solution dropwise to the cooled reaction mixture over approximately one hour.
- **Reaction Monitoring:** Allow the reaction to proceed for 3.5 hours.

- **Workup:** Filter the reaction mixture and concentrate the filtrate to obtain a residue. Partition the residue between diethyl ether and water.
- **Purification:** Separate the organic layer, dry it over magnesium sulfate ( $\text{MgSO}_4$ ), filter, and evaporate the solvent in vacuo to yield ethyl chloromethyl carbonate.

#### 4.2. Determination of Physical Properties

Standardized methods, such as those developed by ASTM International, are recommended for the accurate determination of physical properties.

- **Density:** The density of liquid chemicals can be determined using a digital density meter according to ASTM D4052.<sup>[2][9]</sup> This method involves introducing a volume of the liquid sample into an oscillating U-tube and using the change in oscillation frequency to determine the density.<sup>[3]</sup> Alternatively, ASTM D1475 can be used, which involves calculating density from precise mass and volume measurements using a pycnometer or a "weight-per-gallon" cup.<sup>[6]</sup>
- **Boiling Point:** The boiling point can be determined by simple distillation, as described in ASTM D1078, where the temperature at which the liquid actively distills is recorded.<sup>[12]</sup> For smaller sample volumes, the Thiele tube method is a suitable alternative.<sup>[13][14]</sup> This method involves heating the sample in a small tube with an inverted capillary; the boiling point is the temperature at which liquid is drawn into the capillary upon cooling after a steady stream of bubbles has been observed.<sup>[14]</sup>
- **Flash Point:** The flash point can be determined using a closed-cup tester. The Pensky-Martens closed-cup method (ASTM D93) is suitable for liquids like **chloromethyl ethyl carbonate**.<sup>[7][15]</sup> This test involves heating the sample in a closed cup and intermittently introducing an ignition source until a flash is observed.<sup>[7]</sup>

## Spectroscopic Data

While a comprehensive public database of spectroscopic data for **chloromethyl ethyl carbonate** is limited,  $^{13}\text{C}$  NMR spectra are available through resources like PubChem.<sup>[1]</sup> Researchers can obtain compound-specific data such as NMR, HPLC, and LC-MS from commercial suppliers upon request.<sup>[16]</sup>

## Safety and Handling

**Chloromethyl ethyl carbonate** is a hazardous chemical and requires careful handling.

### 6.1. GHS Classification[1]

- Flammable Liquids: Category 3 (H226: Flammable liquid and vapor)
- Skin Corrosion/Irritation: Category 1B (H314: Causes severe skin burns and eye damage)

### 6.2. Handling Precautions[6]

- Avoid breathing vapor, mist, or gas.
- Avoid contact with skin and eyes.
- Use in a well-ventilated area.
- Facilities should be equipped with an eyewash station and a safety shower.
- Keep away from sources of ignition.
- Store in a tightly closed container in a dry area.

### 6.3. Personal Protective Equipment (PPE)[6]

- Eye Protection: Wear chemical splash goggles.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

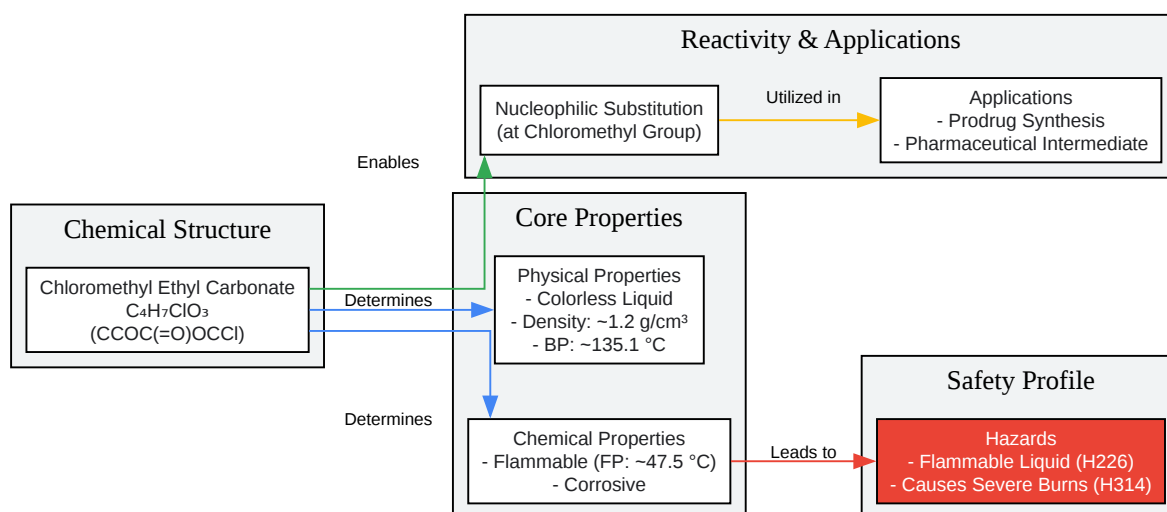
### 6.4. First Aid Measures[6]

- Eyes: Flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.

- Skin: Get immediate medical attention. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
- Ingestion: Get medical aid. Wash mouth out with water.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.

## Logical Relationships of Properties

The following diagram illustrates the relationship between the chemical structure of **chloromethyl ethyl carbonate** and its key properties, reactivity, and applications.



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Figure 1. Interrelationship of **Chloromethyl Ethyl Carbonate**'s Structure, Properties, and Applications.

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